

N-Acetyltyramine Glucuronide-d3 CAS number and molecular weight

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Compound of Interest

Compound Name: *N-Acetyltyramine Glucuronide-d3*

Cat. No.: *B1141362*

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In-Depth Technical Guide: N-Acetyltyramine Glucuronide-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Acetyltyramine Glucuronide-d3**, a stable isotope-labeled internal standard crucial for the accurate quantification of its endogenous counterpart, N-acetyltyramine-O-glucuronide (NATOG). NATOG has been identified as a significant biomarker for onchocerciasis, a parasitic disease caused by the nematode *Onchocerca volvulus*. This document details the compound's chemical properties, relevant experimental methodologies, and the biochemical pathway of its formation.

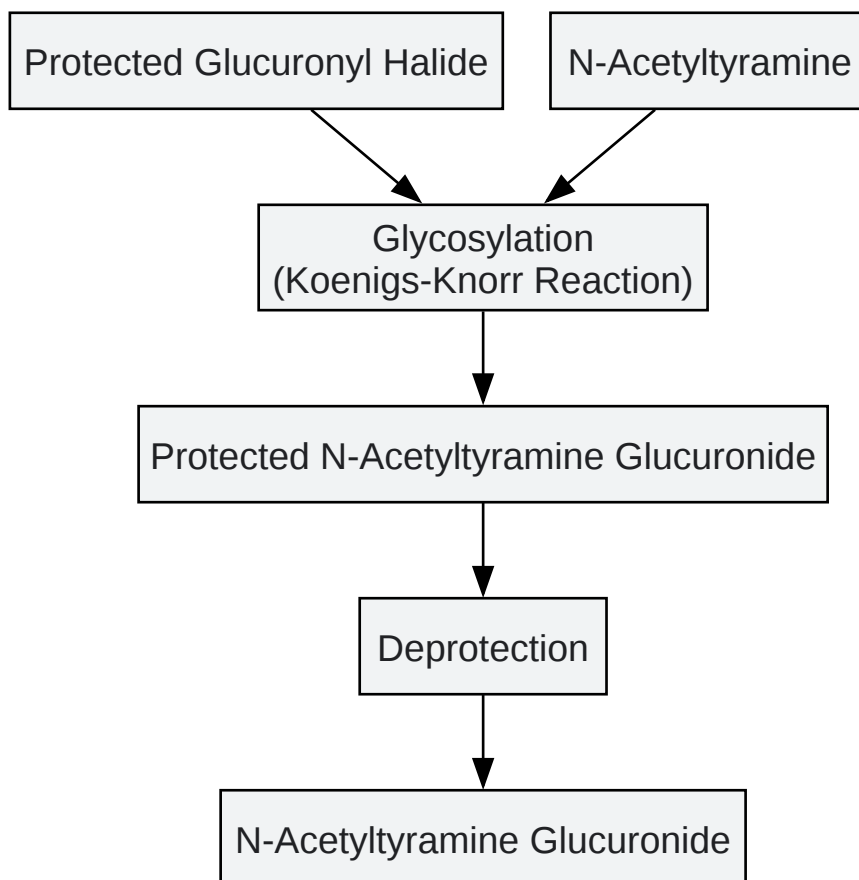
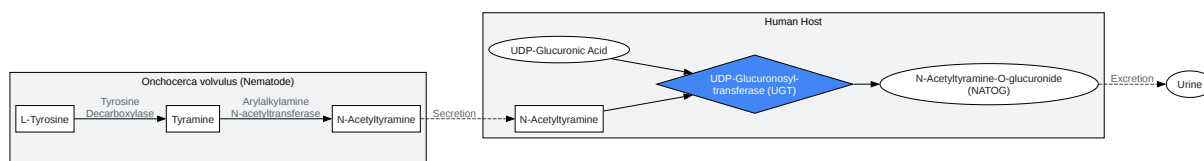
Core Compound Data

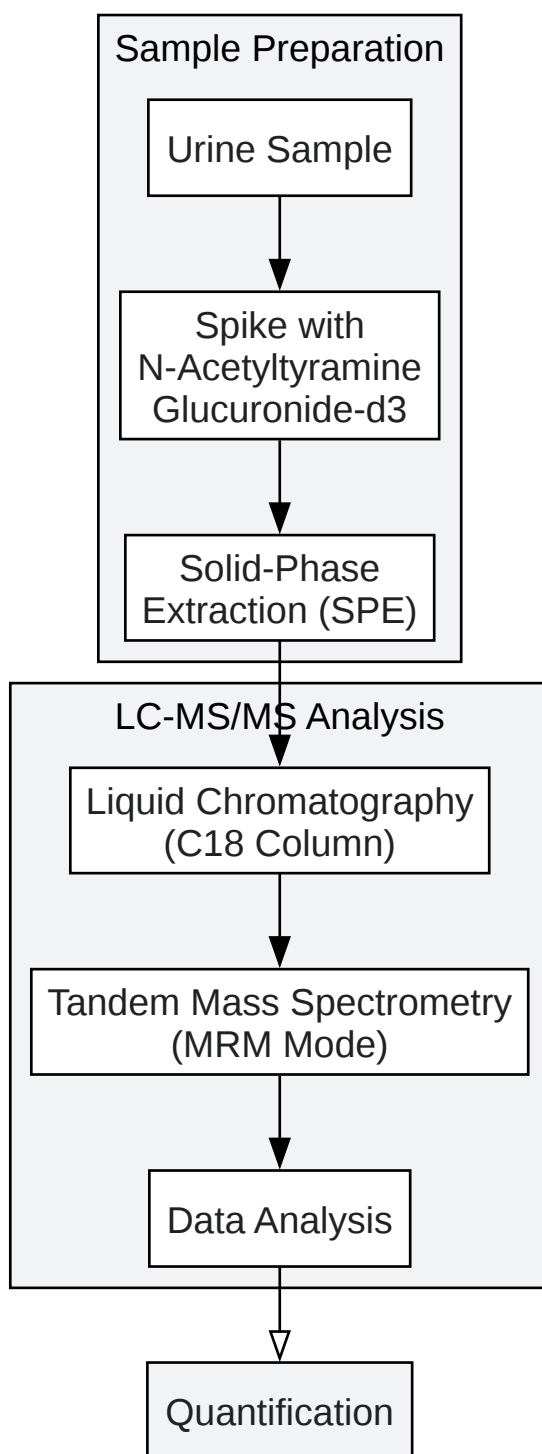
The fundamental chemical and physical properties of **N-Acetyltyramine Glucuronide-d3** are summarized below. This data is essential for accurate analytical measurements and experimental design.

Property	Value	Citations
CAS Number	1429623-59-5	[1][2][3]
Molecular Weight	358.36 g/mol	[1][3][4]
Molecular Formula	C ₁₆ H ₁₈ D ₃ NO ₈	[2]
Synonyms	β -D-p-(2-Acetamidoethyl)phenyl Glucopyranosiduronic Acid-d3, 4-[2-(Acetylamino)ethyl]phenyl β -D-Glucopyranosiduronic Acid-d3	[2]

Biosynthesis and Signaling Pathway

N-acetyltyramine-O-glucuronide (NATOG) is a metabolite whose biosynthesis involves both the parasitic nematode and its human host. The pathway begins with the conversion of L-tyrosine to tyramine within the *Onchocerca volvulus* nematode. This tyramine is then acetylated to form N-acetyltyramine, which is subsequently secreted into the human host. In the host, the N-acetyltyramine undergoes glucuronidation to form NATOG, which is then excreted in the urine. The deuterated form, **N-Acetyltyramine Glucuronide-d3**, is used as an internal standard to accurately measure the concentration of NATOG in biological samples, providing a means to monitor the progression of onchocerciasis.





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